

Application Notes and Protocols for Electrospray Ionization Mass Spectrometry of Lisinopril Dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lisinopril dihydrate*

Cat. No.: *B001146*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Lisinopril, an angiotensin-converting enzyme (ACE) inhibitor, is widely used in the treatment of hypertension and heart failure.[1][2][3] Accurate and sensitive quantification of lisinopril in various matrices is crucial for pharmacokinetic studies, bioequivalence assessment, and quality control. Electrospray ionization mass spectrometry (ESI-MS), particularly when coupled with liquid chromatography (LC-MS/MS), offers a robust and highly specific method for the analysis of lisinopril.[4][5][6][7][8] This document provides detailed application notes and protocols for the ESI-MS analysis of **lisinopril dihydrate**.

Data Presentation

The following tables summarize the quantitative data from various published LC-ESI-MS/MS methods for the determination of lisinopril.

Table 1: Mass Spectrometric Parameters for Lisinopril Analysis

Parameter	Value	Source
Ionization Mode	Positive Electrospray Ionization (ESI+)	[1][4][5]
Precursor Ion (m/z)	406.3	[1]
Product Ions (m/z)	246.3, 114.1	[1][9]
Capillary Voltage	3.0 - 3.3 kV	[1][10]
Cone Voltage	30 - 40 V	[1][10]
Collision Energy	23 - 27.21 eV	[1][10]
Source Temperature	120°C	[1][10]
Desolvation Temperature	350 - 400°C	[1][10]
Nebulizing Gas Flow	50 L/h	[1]
Desolvation Gas Flow	600 - 700 L/h	[1][10]

Table 2: Chromatographic Conditions for Lisinopril Separation

Parameter	Description	Source
Column	Atlantis dC18 (2.1 x 100 mm, 3 µm) or equivalent C8/C18	[1][5]
Mobile Phase	Acetonitrile and 5 mM ammonium formate (pH 4.0) (70:30, v/v) or Methanol-water with 0.2% formic acid (55:45, v/v)	[1][6]
Flow Rate	0.30 mL/min	[1]
Injection Volume	2 - 15 µL	[10][11]
Run Time	2.5 - 6.5 min	[5][6]

Table 3: Method Validation Parameters for Lisinopril Quantification in Human Plasma

Parameter	Value	Source
Linearity Range	1.0 - 320 ng/mL	[1][4][6]
Lower Limit of Quantification (LLOQ)	0.5 - 2.5 ng/mL	[1][4]
Intra-day Precision (%RSD)	< 8.8%	[4]
Inter-day Precision (%RSD)	< 11%	[4][6]
Accuracy (%RE)	Within $\pm 6.8\%$	[6]
Mean Extraction Recovery	80 - 98%	[1][4]

Experimental Protocols

This section provides a detailed methodology for the analysis of lisinopril in human plasma using LC-ESI-MS/MS. This protocol is a synthesis of commonly employed techniques from the cited literature.

1. Materials and Reagents

- **Lisinopril dihydrate** reference standard
- Internal Standard (IS), e.g., Enalaprilat or Ramipril[1][4]
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

2. Standard and Sample Preparation

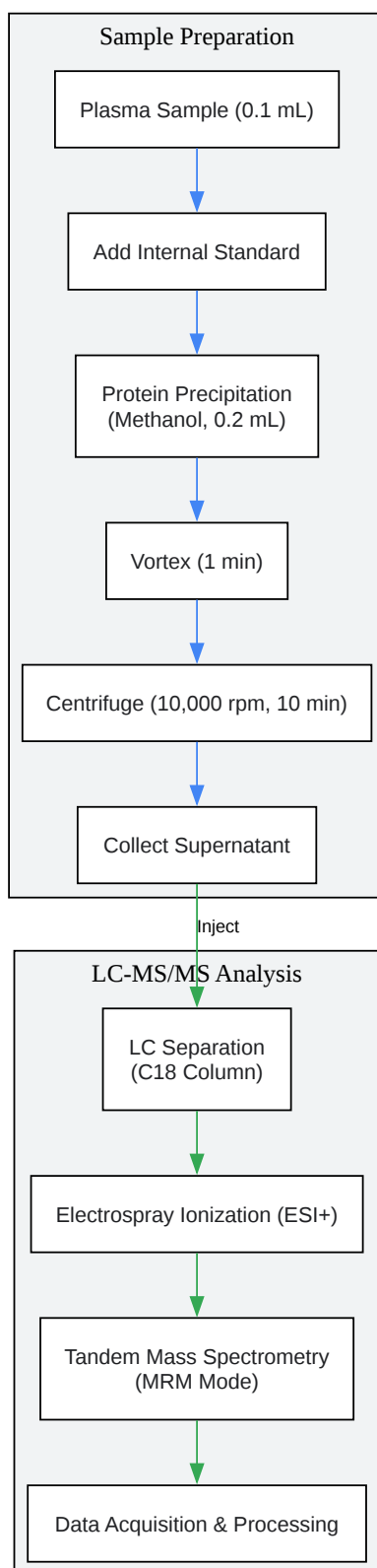
- Stock Solutions: Prepare stock solutions of lisinopril and the internal standard (e.g., enalaprilat) in methanol at a concentration of 100.0 µg/mL.[\[4\]](#) Store these solutions at 4°C.
- Working Standard Solutions: Prepare working standard solutions by diluting the stock solution with a suitable solvent (e.g., methanol or mobile phase).
- Calibration Standards and Quality Control (QC) Samples: Spike blank human plasma with the working standard solutions to create calibration standards at concentrations ranging from 1.0 to 200 ng/mL and QC samples at low, medium, and high concentrations.[\[1\]](#)
- Sample Preparation (Protein Precipitation):
 - To 0.1 mL of plasma sample, add a fixed amount of internal standard solution.
 - Add 0.2 mL of methanol to precipitate the plasma proteins.[\[6\]](#)
 - Vortex the mixture for 1 minute.
 - Centrifuge at 10,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean tube and inject a portion into the LC-MS/MS system.

3. LC-MS/MS Analysis

- Liquid Chromatography:
 - Use a C18 reversed-phase column (e.g., 2.1 x 50 mm, 3 µm).[\[6\]](#)
 - Set the mobile phase to a mixture of methanol and water (containing 0.2% formic acid) at a ratio of 55:45 (v/v).[\[6\]](#)
 - Maintain a flow rate of 0.3 mL/min.[\[1\]](#)
 - Set the column temperature to 40°C.
- Mass Spectrometry:
 - Operate the mass spectrometer in the positive electrospray ionization mode.[\[1\]](#)

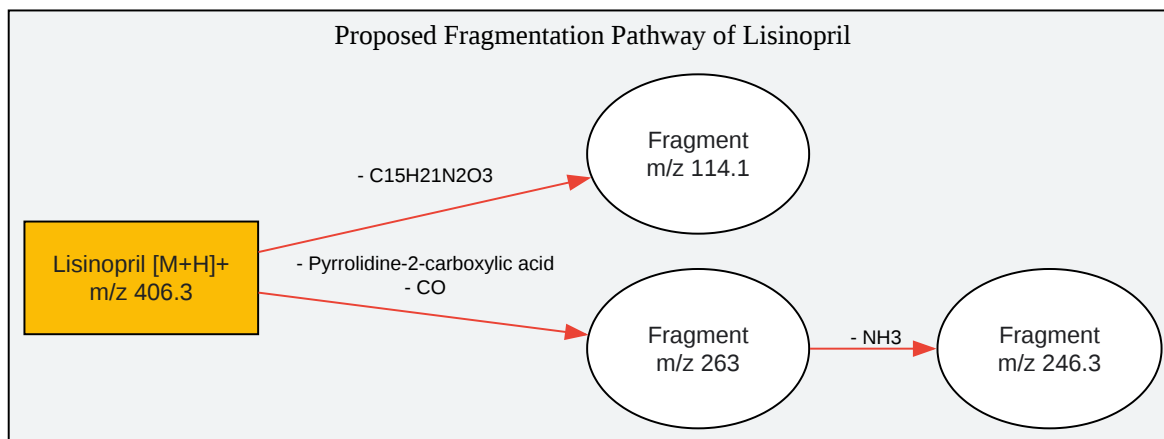
- Use Multiple Reaction Monitoring (MRM) for quantification.
- Monitor the transition of m/z 406.3 $\rightarrow$ 246.3 for lisinopril.[1]
- Monitor the appropriate transition for the chosen internal standard (e.g., m/z 349 for enalaprilat).[4]
- Optimize the capillary voltage (~ 3.3 kV), cone voltage (~ 30 V), source temperature ($\sim 120^\circ\text{C}$), and desolvation temperature ($\sim 350^\circ\text{C}$) for maximum signal intensity.[1]

Mandatory Visualization



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Caption: Experimental workflow for lisinopril analysis.



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Caption: Fragmentation pathway of protonated lisinopril.

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References

- 1. actascientific.com [actascientific.com]
- 2. walshmedicalmedia.com [walshmedicalmedia.com]
- 3. researchgate.net [researchgate.net]
- 4. academic.oup.com [academic.oup.com]
- 5. Lisinopril quantification in human plasma by liquid chromatography-electrospray tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Quantitative determination of lisinopril in human plasma by high performance liquid chromatography-tandem mass spectrometry and its application in a pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]

- 7. Rapid quantification of lisinopril in human plasma by liquid chromatography/tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Development of a liquid chromatography/tandem mass spectrometry assay for the quantification of lisinopril in human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. aprh.journals.ekb.eg [aprh.journals.ekb.eg]
- 11. researchgate.net [researchgate.net]
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